Application Note: Strategic Synthesis of 4-Chloroisoxazolo[5,4-d]pyrimidine

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Compound of Interest

Compound Name:	*(E)-4,6-Dichloropyrimidine-5-carbaldehyde oxime*
Cat. No.:	*B11826268*

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Executive Summary

This guide details the protocol for the conversion of 4,6-dichloropyrimidine-5-carbaldehyde into 4-chloroisoxazolo[5,4-d]pyrimidine using hydroxylamine hydrochloride (

). This transformation represents a "privileged scaffold" synthesis, converting a functionalized pyrimidine into a fused bicyclic heteroaromatic system. The isoxazolo[5,4-d]pyrimidine core serves as a critical bioisostere for purines in kinase inhibitor discovery and adenosine receptor modulation.

Key Reaction Features

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Parameter	Description
Reaction Type	Condensation followed by Intramolecular (Cyclization)
Primary Product	4-chloroisoxazolo[5,4-d]pyrimidine
Key Intermediate	4,6-dichloropyrimidine-5-carbaldehyde oxime
Critical Reagent	Hydroxylamine Hydrochloride (Nucleophile)
Base Requirement	Essential (e.g., NaOAc,) to liberate free base

Scientific Principles & Mechanism

Mechanistic Pathway

The reaction proceeds through a two-stage cascade. Understanding this causality is vital for troubleshooting incomplete conversions.

- Oxime Formation (Kinetic Phase): The aldehyde at C-5 undergoes rapid condensation with hydroxylamine to form the oxime intermediate. This step is reversible but generally favored.
- Intramolecular Cyclization (Thermodynamic Phase): The oxygen atom of the oxime is positioned proximal to the electrophilic C-4/C-6 carbons (bearing chlorine leaving groups). Under thermal driving force (reflux) and basic conditions, the oxime oxygen acts as an intramolecular nucleophile, displacing one chloride ion to close the isoxazole ring.

Reaction Scheme Visualization

The following diagram illustrates the transformation from the starting material to the fused heterocycle.

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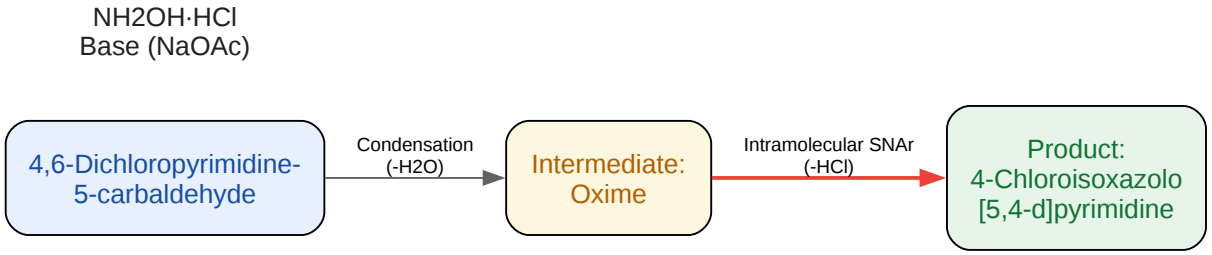

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Caption: Mechanistic flow from aldehyde condensation to isoxazole ring closure.

Experimental Protocol

Materials & Reagents[2][3][4]

- Starting Material: 4,6-Dichloropyrimidine-5-carbaldehyde (1.0 equiv).[1]
- Reagent: Hydroxylamine Hydrochloride (1.1 – 1.2 equiv).
- Base: Sodium Acetate (NaOAc) or Triethylamine (

) (1.2 – 2.0 equiv).
- Solvent: Ethanol (EtOH) or Methanol (MeOH) [Grade: ACS Reagent].

Step-by-Step Methodology

Phase 1: Setup and Oxime Formation

- Preparation: In a round-bottom flask equipped with a magnetic stir bar, dissolve 4,6-dichloropyrimidine-5-carbaldehyde (e.g., 1.77 g, 10 mmol) in Ethanol (20 mL).
  - Note: The starting material may not fully dissolve initially; suspension is acceptable.
- Reagent Addition: Add Hydroxylamine Hydrochloride (0.76 g, 11 mmol) to the stirring mixture.

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- Base Addition: Add Sodium Acetate (anhydrous, 0.98 g, 12 mmol) or Triethylamine (1.7 mL, 12 mmol) dropwise.
  - Observation: The mixture may warm slightly. A precipitate (NaCl) will begin to form if NaOAc is used.
- Initial Stir: Stir at Room Temperature (RT) for 30 minutes.
  - Checkpoint: TLC or LCMS at this stage often shows the conversion of the aldehyde to the oxime intermediate (

    Da).

Phase 2: Cyclization (The Critical Step)

- Reflux: Equip the flask with a reflux condenser. Heat the reaction mixture to reflux (78–80 °C) for 2–4 hours.
  - Why Reflux? Room temperature is often insufficient to drive the intramolecular

    displacement of the chlorine. Failure to heat results in isolation of the oxime intermediate.
- Monitoring: Monitor reaction progress by TLC (Hexane:EtOAc 3:1) or LCMS.[2]
  - Target: Disappearance of the oxime peak and appearance of the product peak (

    Da, accounting for loss of HCl).

Phase 3: Workup and Isolation

- Cooling: Allow the reaction mixture to cool to room temperature.
- Precipitation:
  - Method A (Preferred): Concentrate the solvent to ~25% volume under reduced pressure. Pour the residue into ice-cold water (50 mL). Stir vigorously for 15 minutes. The product usually precipitates as a solid.

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- Method B (Extraction): If no precipitate forms, extract the aqueous mixture with Ethyl Acetate (

  mL). Wash combined organics with brine, dry over

  , and concentrate.[3]

- Purification: Filter the solid precipitate. Wash with cold water and a small amount of cold ethanol.
  - Yield: Typical yields range from 65% to 85%.
  - Characterization: The product is 4-chloroisoxazolo[5,4-d]pyrimidine.

Operational Workflow

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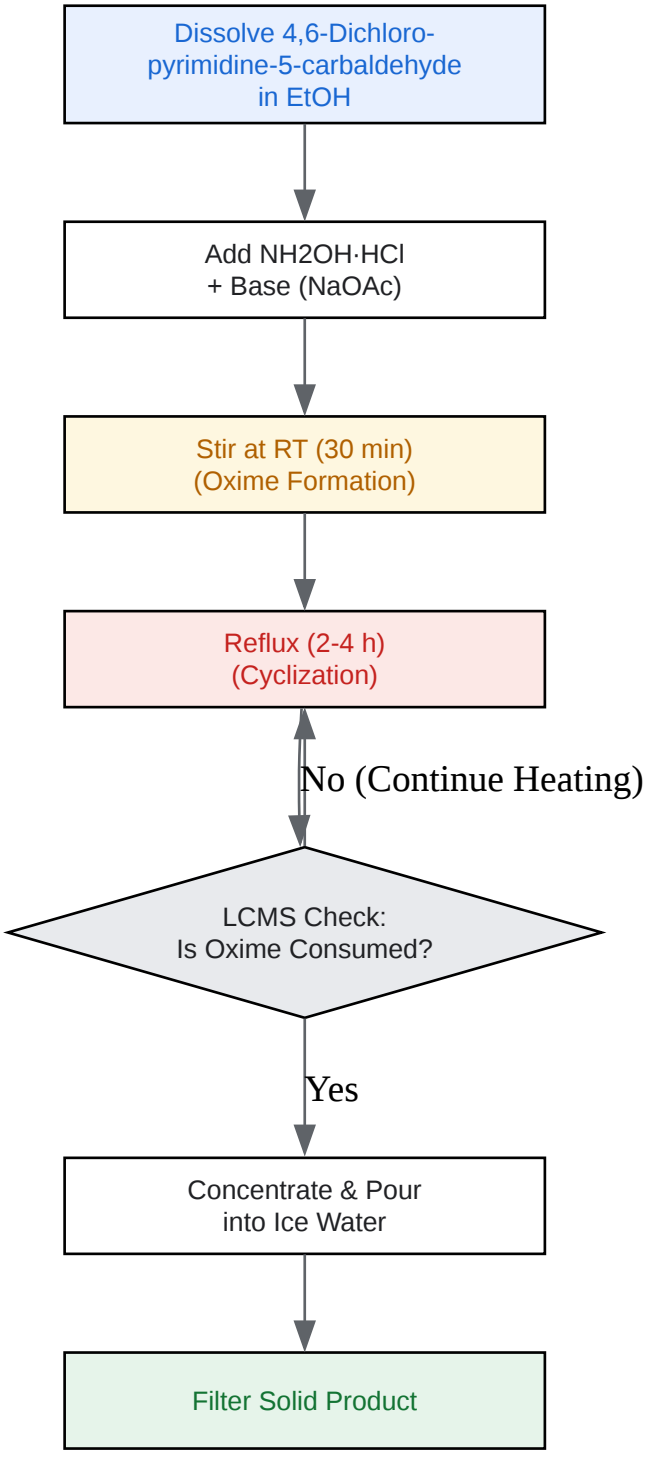

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Caption: Operational decision tree for the synthesis and isolation of the target scaffold.

Troubleshooting & Optimization

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Issue	Probable Cause	Corrective Action
Product is the Oxime (Open Ring)	Insufficient heat or reaction time.	Ensure the reaction is refluxed for at least 2 hours. Check pH; ensure base was added to neutralize HCl.
Hydrolysis Product (OH instead of Cl)	Presence of excess water or strong hydroxide bases.	Use anhydrous solvents. Use weak bases like NaOAc or rather than NaOH.
Low Yield	Product solubility in water during workup.	If precipitation is poor, saturate the aqueous layer with NaCl (brine) and perform exhaustive extraction with EtOAc.
Formation of Nitrile	Dehydration of oxime instead of cyclization.	This is rare under mild reflux conditions but can occur with strong dehydrating agents. Ensure no or is present.

Safety & Handling (E-E-A-T)

- Sensitization Warning: Chloropyrimidines are potent skin sensitizers. Always wear nitrile gloves, lab coats, and work in a fume hood.
- Hydroxylamine HCl: Corrosive and potential explosion hazard if heated to dryness in the presence of metal ions. Keep in solution and quench excess with dilute bleach or acetone before disposal.
- Reaction Venting: The cyclization releases HCl (neutralized by base). Ensure the reflux condenser is open to the atmosphere (via a drying tube) to prevent pressure buildup.

References

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